

The Alkaloid Lotusine: A Technical Guide to Its Pharmacological Properties

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Compound of Interest

Compound Name: Lotusine

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Introduction

Lotusine, a benzyloisoquinoline alkaloid primarily found in the embryo of the lotus (*Nelumbo nucifera*), has emerged as a compound of significant interest in pharmacological research.^[1] With a rich history in traditional medicine, modern scientific investigation is progressively unveiling its therapeutic potential across a spectrum of diseases, including cancer, neurodegenerative disorders, and inflammatory conditions. This technical guide provides a comprehensive overview of the pharmacological properties of **lotusine**, detailing its mechanisms of action, summarizing quantitative data, and providing insights into the experimental protocols used to elucidate its effects.

Pharmacological Activities

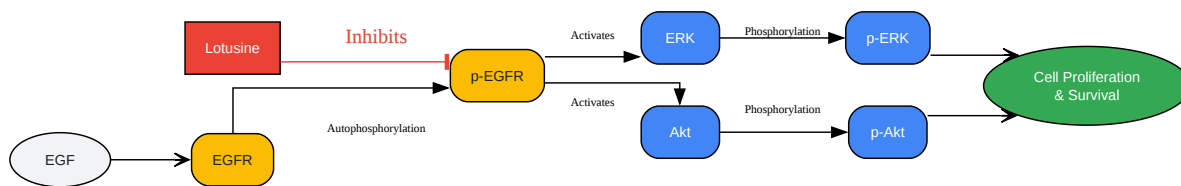
Lotusine exhibits a range of pharmacological activities, primarily attributed to its interaction with key cellular signaling pathways. The principal activities investigated to date include anti-cancer, neuroprotective, anti-inflammatory, and cardioprotective effects.

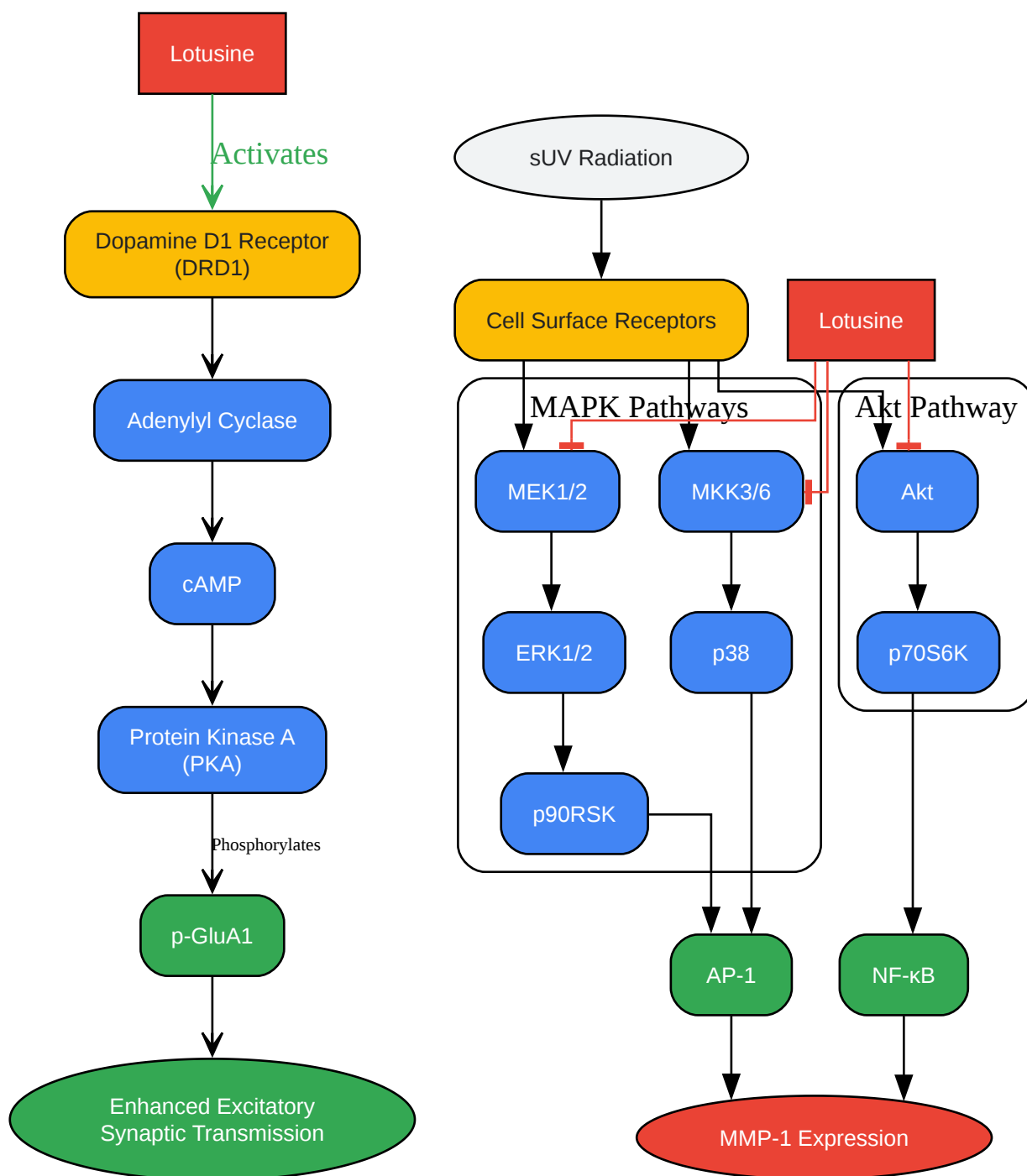
Anti-Cancer Activity

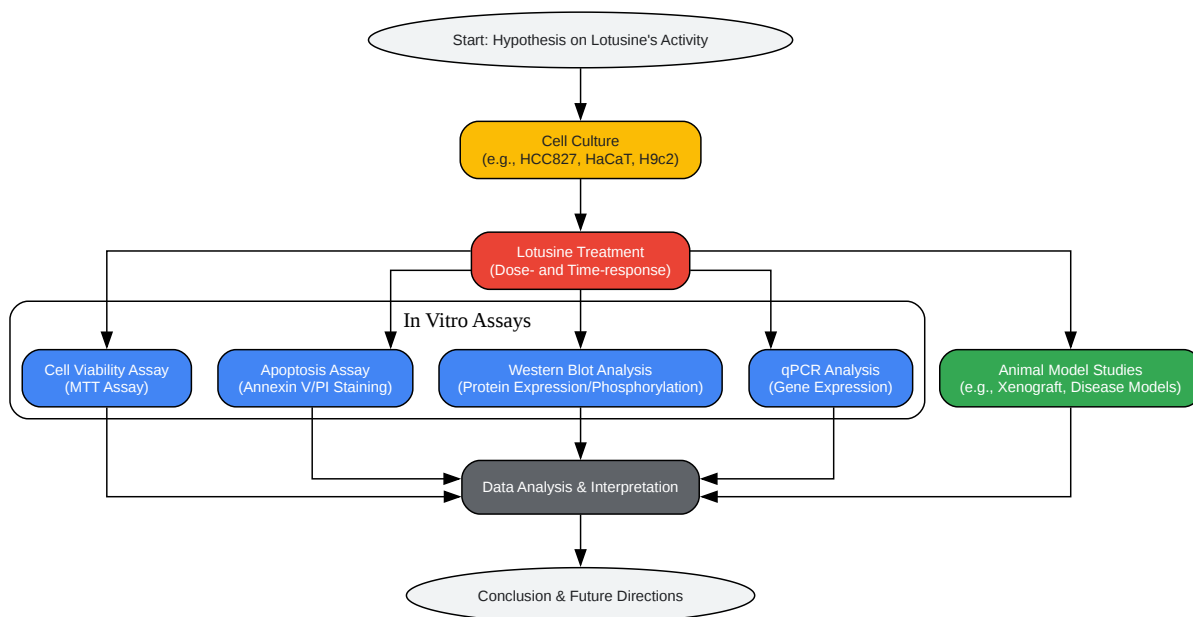
Lotusine has demonstrated potent anti-cancer effects, particularly in non-small cell lung cancer (NSCLC).^{[2][3]} Studies have shown that it can inhibit cell proliferation, induce apoptosis, and cause cell cycle arrest.^{[2][3]}

Mechanism of Action: The anti-cancer activity of **lotusine** is significantly mediated through the inhibition of the Epidermal Growth Factor Receptor (EGFR)-Akt-ERK signaling pathway.^{[2][3]} By reducing the phosphorylation of EGFR, Akt, and ERK, **lotusine** effectively curtails the signaling cascade that promotes tumor cell growth and survival.^{[2][3]} Furthermore, **lotusine** modulates the expression of apoptosis-related proteins, increasing the levels of pro-apoptotic Bax and cleaved caspase-3, while decreasing the anti-apoptotic protein Bcl-2.^{[2][3]}

Signaling Pathway: **Lotusine** Inhibition of EGFR-Akt-ERK







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- 3. Anti-lung cancer activity of lotusine in non-small cell lung cancer HCC827 via reducing proliferation, oxidative stress, induction of apoptosis, and G0/G1 cell cycle arrest via suppressing EGFR-Akt-ERK signalling - PubMed [pubmed.ncbi.nlm.nih.gov]
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